

Denfivontinib structure C₂₅H₂₅BrN₆O₂

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Compound Focus: Denfivontinib

CAS No.: 1457983-28-6

Cat. No.: S548034

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Chemical Structure and Identifiers

The table below summarizes the core chemical and identity information for **Denfivontinib**.

Property	Description
IUPAC Name	8-bromo-2-[(1-methylpiperidin-4-yl)amino]-4-[(4-phenoxyphenyl)amino]-5H,6H-pyrido[4,3-d]pyrimidin-5-one [1]
Chemical Formula	C ₂₅ H ₂₅ BrN ₆ O ₂ [1]
Average Mass	521.419 g/mol [1]
Monoisotopic Mass	520.122237 g/mol [1]
SMILES	<chem>CN1CCC(CC1)NC1=NC(=NC2=C1C(=O)NC=C(Br)C2)NC3=CC=C(C=C3)OC4=CC=CC=C4</chem> [1]
InChI Key	SXWMIXPJPNCXQQ-UHFFFAOYSA-N [1]
Synonyms	G-749; SKI-G-801 (a related compound, SKI-G-801, is referenced as an AXL inhibitor in preclinical studies) [2] [1]

Property	Description
CAS Registry Number	1457983-28-6 [1]
DrugBank Accession Number	DB17159 [1]

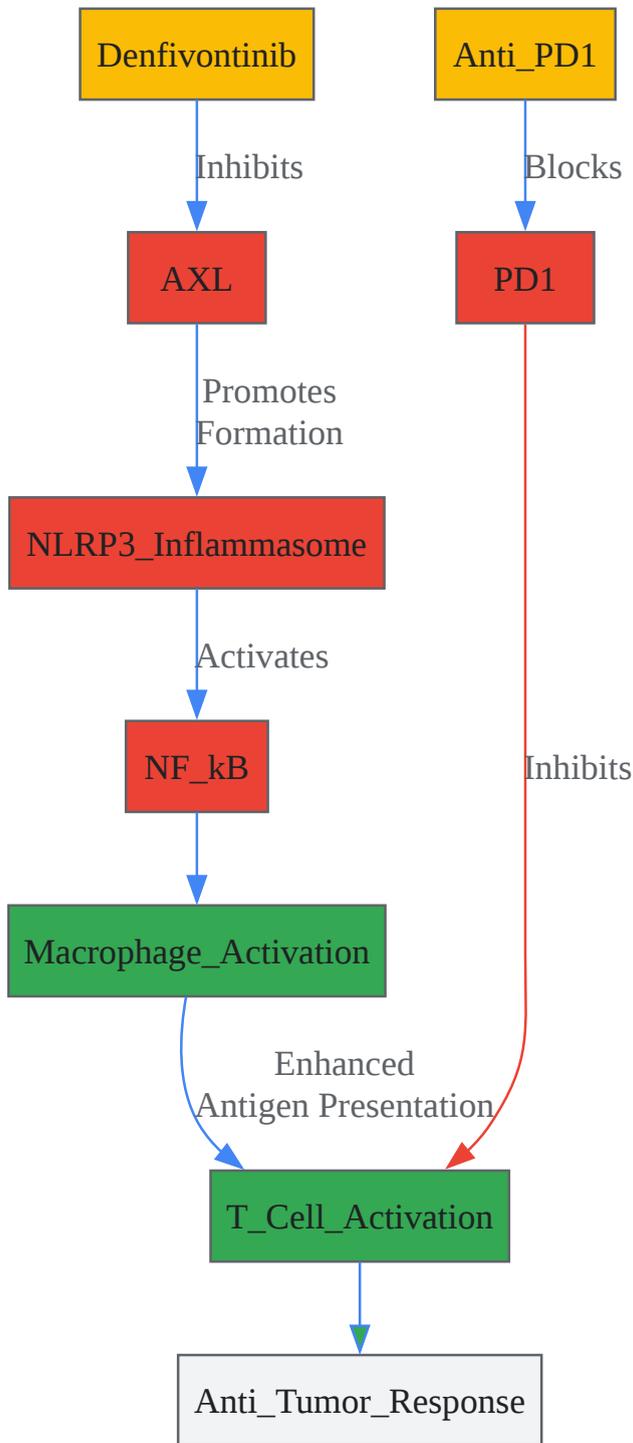
Mechanism of Action and Pharmacological Targets

Denfivontinib is a targeted therapy that works by inhibiting specific kinase proteins. The table below lists its known primary targets.

Target Protein	Pharmacological Action	UniProt ID	Molecular Function of Target
Receptor-type tyrosine-protein kinase FLT3	Inhibitor [1]	P36888	Regulates survival and proliferation of hematopoietic cells [1]
Tyrosine-protein kinase Mer (MERTK)	Inhibitor [1]	Q12866	Involved in immune regulation and phagocytosis of apoptotic cells [1]
AXL Receptor Tyrosine Kinase	Inhibitor (Note: While not listed in the target table of [1], multiple studies describe Denfivontinib (SKI-G-801) as an AXL inhibitor) [2]	-	Promotes tumor progression, metastasis, and immune evasion [2]

The anticancer effect of **Denfivontinib** is primarily attributed to its **inhibition of AXL**. This inhibition remodels the tumor microenvironment by activating immune cells and reducing immunosuppressive cells [2]. Mechanistically, it potentiates the NOD-like receptor pathway, facilitating **NLRP3 inflammasome** formation. This leads to macrophage activation via the **NF- κ B signaling** pathway. Activated macrophages enhance their antigen-presenting machinery, which in turn promotes a positive interaction with T cells, leading to their activation [2] [3].

The following diagram illustrates this mechanism and its role in combination therapy with anti-PD-1:



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Denfivontinib mechanism and synergy with anti-PD-1 therapy.

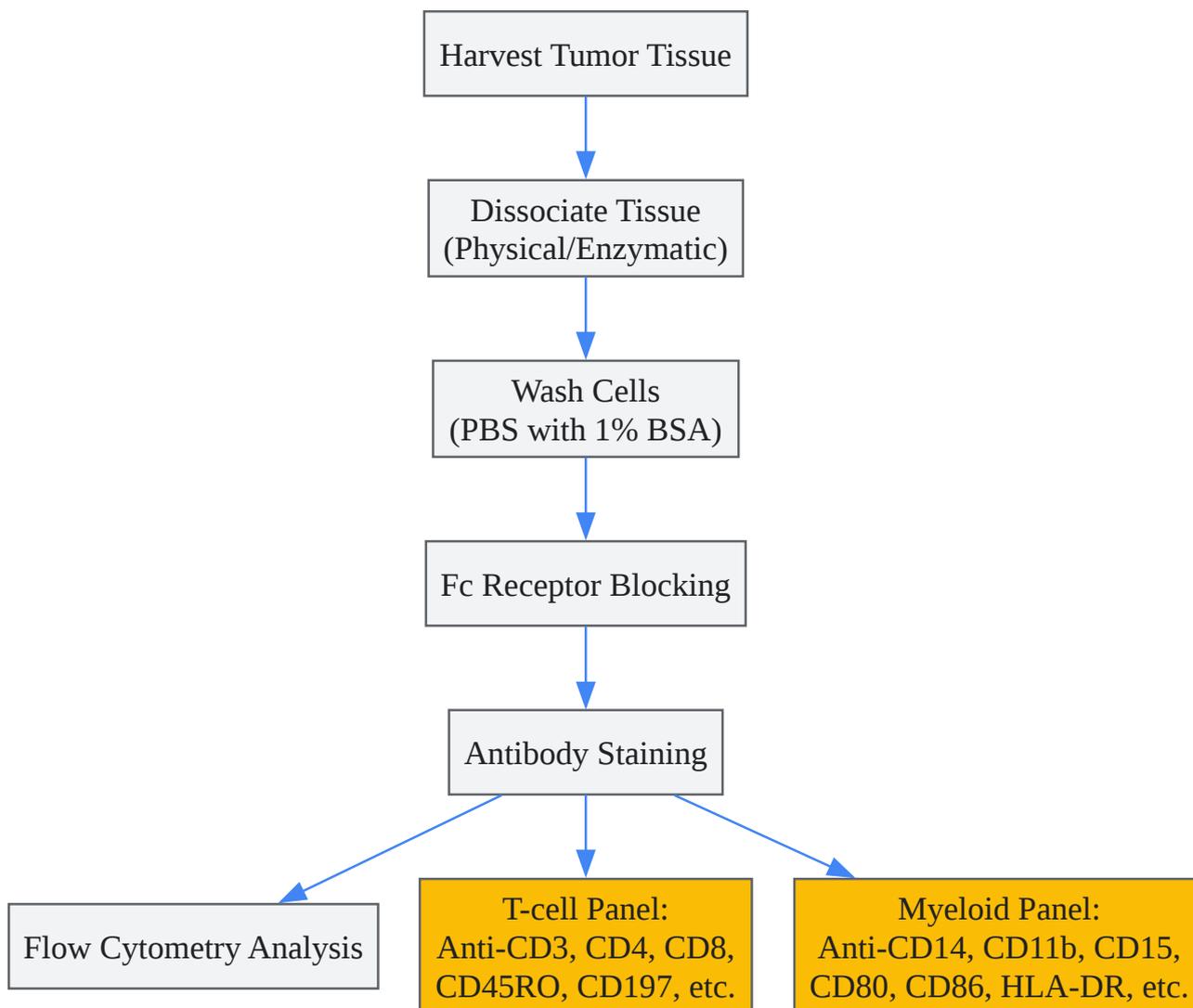
Key Experimental Data and Protocols

Preclinical studies have characterized the effects of **Denfivontinib**, both alone and in combination with other agents.

Study Model	Treatment Groups & Dosing	Key Findings
YHIM-2004 PDX model (Patient-derived xenograft in humanized mice) [2]	- Denfivontinib : 30 mg/kg, orally, daily [2]	
	• Pembrolizumab: 10 mg/kg, intraperitoneally, every 5 days [2]	Enhanced antitumor effects in combination group. Immunological changes : Increase in effector CD4+ and CD8+ memory T cells; Increase in IFN- γ expression; Reduction in M2 macrophages and Myeloid-Derived Suppressor Cells (MDSCs) [2].
	TC-1 mouse model [2] (Dosing presumed consistent with other models)	Used to study AXL inhibition and its role in antitumor immune responses [2].
	AXL knockout mice [2]	N/A Confirmed that the antitumor effects of Denfivontinib are specifically mediated through AXL inhibition [2].

Detailed Methodology: Immune Landscape Analysis via Flow Cytometry

The following workflow details the methods used in the search results to analyze immune cells from tumor tissue [2]:



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Experimental workflow for tumor immune cell analysis.

Clinical Development Status

As of the latest information, **Denfivontinib** is still in the investigational stage. A clinical trial targeting patients with advanced solid cancers has commenced ([NCT05971862](#)) [2].

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References

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2. Denfivontinib Activates Effector T Cells Through the NLRP3 ... [pmc.ncbi.nlm.nih.gov]
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